

Personal protective equipment for handling 2-Bromoanthraquinone

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Compound of Interest

Compound Name: 2-Bromoanthraquinone

Cat. No.: B1267325

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Essential Safety and Handling Guide for 2-Bromoanthraquinone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Bromoanthraquinone**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **2-Bromoanthraquinone**
- CAS Number: 572-83-8
- Molecular Formula: $C_{14}H_7BrO_2$

Hazard Identification and Classification

2-Bromoanthraquinone is classified as a hazardous substance.^{[1][2]} It is crucial to understand its primary hazards before handling.

GHS Classification:^[3]

- Skin Corrosion/Irritation: Category 2^{[1][2]}

- Serious Eye Damage/Eye Irritation: Category 2[1][2]
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)[1][2]

Signal Word: Warning[3]

Hazard Statements:[3]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **2-Bromoanthraquinone**.

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Safety glasses with side-shields or goggles. A face shield is recommended if there is a risk of splashing.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[4]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat is mandatory.	Inspect gloves for any signs of degradation or puncture before use.[4]
Respiratory	Use in a well-ventilated area. A NIOSH/MSHA approved respirator is recommended if dust is generated or if ventilation is inadequate.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[2][4]
Body	Long-sleeved clothing or a lab coat should be worn to prevent skin exposure.[4]	

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **2-Bromoanthraquinone**.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.^[5]
- Work within a certified chemical fume hood to ensure adequate ventilation.^[4]
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials readily available.

2. Handling:

- Avoid the formation of dust when handling the solid material.^{[1][4]}
- Weigh the chemical in a ventilated balance enclosure or a fume hood.^[6]
- Keep the container tightly closed when not in use.^{[1][4]}
- Wash hands thoroughly after handling.^[4]
- Do not eat, drink, or smoke in the laboratory area.^[4]

3. Storage:

- Store in a cool, dry, and well-ventilated place.^{[2][4]}
- Keep the container tightly closed.^[2]
- Store away from incompatible materials such as strong oxidizing agents.^[2]
- Store in a locked cabinet or a restricted area.^[1]

Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, give oxygen. Get medical attention.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)

In Case of a Spill:

- Evacuate the area.[\[7\]](#)
- Wear appropriate PPE, including respiratory protection.[\[7\]](#)
- For a dry spill, sweep up the spilled substance, avoiding the creation of dust.[\[1\]](#)[\[7\]](#) Use a vacuum for collection where practical.[\[7\]](#)
- Place the collected material in a sealed, labeled container for disposal.[\[5\]](#)
- Decontaminate the spill area and all cleaning materials.[\[8\]](#)

Disposal Plan

2-Bromoanthraquinone must be disposed of as hazardous chemical waste. As a brominated organic compound, it falls into the category of halogenated organic waste.[\[9\]](#)

1. Waste Segregation:

- It is crucial to segregate halogenated organic waste from all other waste streams, particularly non-halogenated solvents.[\[9\]](#)

2. Container Selection and Labeling:

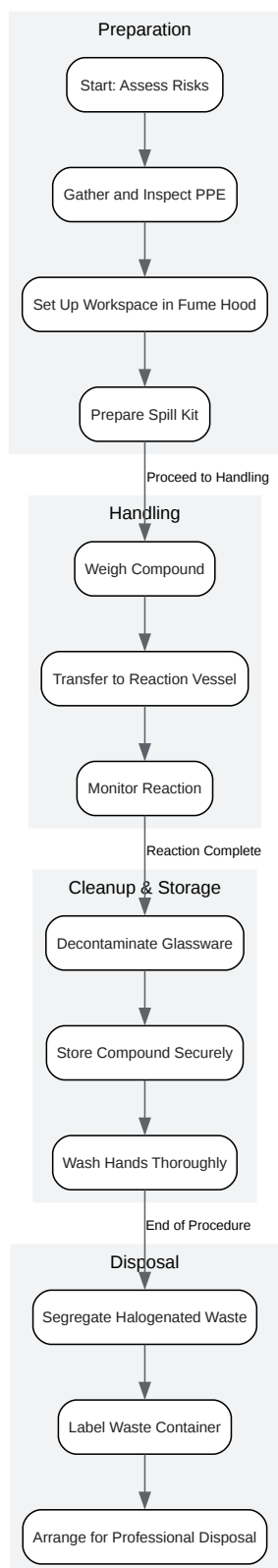
- Use a designated and clearly labeled waste container for halogenated organic solids.[9]
- The container must be in good condition, compatible with the chemical, and have a secure, tight-fitting lid.[9]
- The waste container must be labeled "Hazardous Waste" and clearly identify the contents, including the full chemical name: "**2-Bromoanthraquinone**".[9]

3. Disposal Method:

- Dispose of contents/container to an approved waste disposal plant.[1][2]
- Contact a licensed professional waste disposal service to dispose of this material.[5]
- All waste disposal must be in accordance with local, regional, and national regulations.[5]

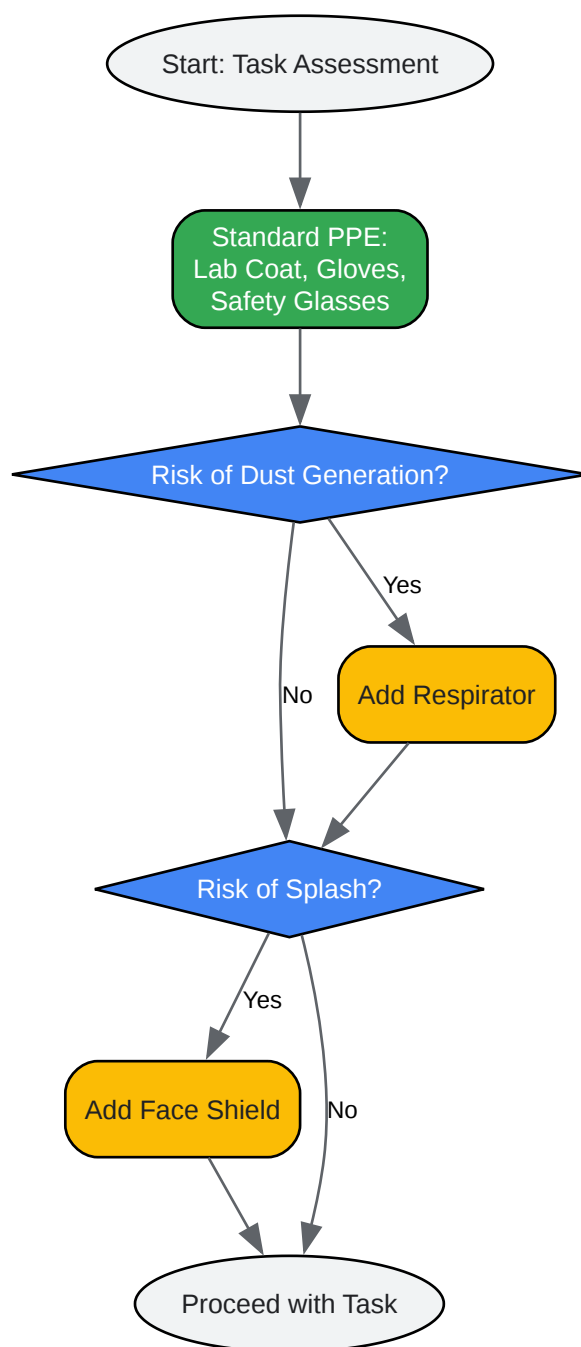
Visual Workflow and Logic Diagrams

To further clarify the handling procedures, the following diagrams illustrate the operational workflow and the decision-making process for PPE selection.



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Caption: Workflow for Safely Handling **2-Bromoanthraquinone**.



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Caption: Decision-Making for PPE Selection.

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